Spectroscopic Analysis of Substituted Tetrahydroquinazolines: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*5,6,7,8-Tetrahydroquinazoline-4-carboxylic acid*
CAS No.:	*1083216-72-1*
Cat. No.:	*B2387288*

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Introduction

The 1,2,3,4-tetrahydroquinazoline scaffold is a privileged heterocyclic motif that forms the core of numerous compounds with significant biological and pharmaceutical activities, including antimicrobial, antitubercular, and anticancer properties.[1][2] The efficacy and mechanism of action of these molecules are intrinsically linked to their precise three-dimensional structure and the nature of the substituents appended to the core. Therefore, the unambiguous structural elucidation and characterization of novel substituted tetrahydroquinazolines are paramount for advancing drug discovery and development.

This technical guide, written from the perspective of a Senior Application Scientist, provides an in-depth exploration of the primary spectroscopic techniques employed for the structural analysis of this important class of molecules. We will move beyond simple data reporting to

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delve into the causality behind experimental choices and spectral interpretation, providing field-proven insights to ensure trustworthy and self-validating analytical workflows.

The Analytical Workflow: An Integrated Approach

The structural elucidation of a novel substituted tetrahydroquinazoline is not a linear process but rather a synergistic integration of multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and their combined data allows for a confident and complete characterization. The typical workflow begins with techniques that confirm the presence of key functional groups (FT-IR) and the overall molecular mass (MS), followed by an exhaustive analysis of the carbon-hydrogen framework and connectivity using advanced NMR methods.

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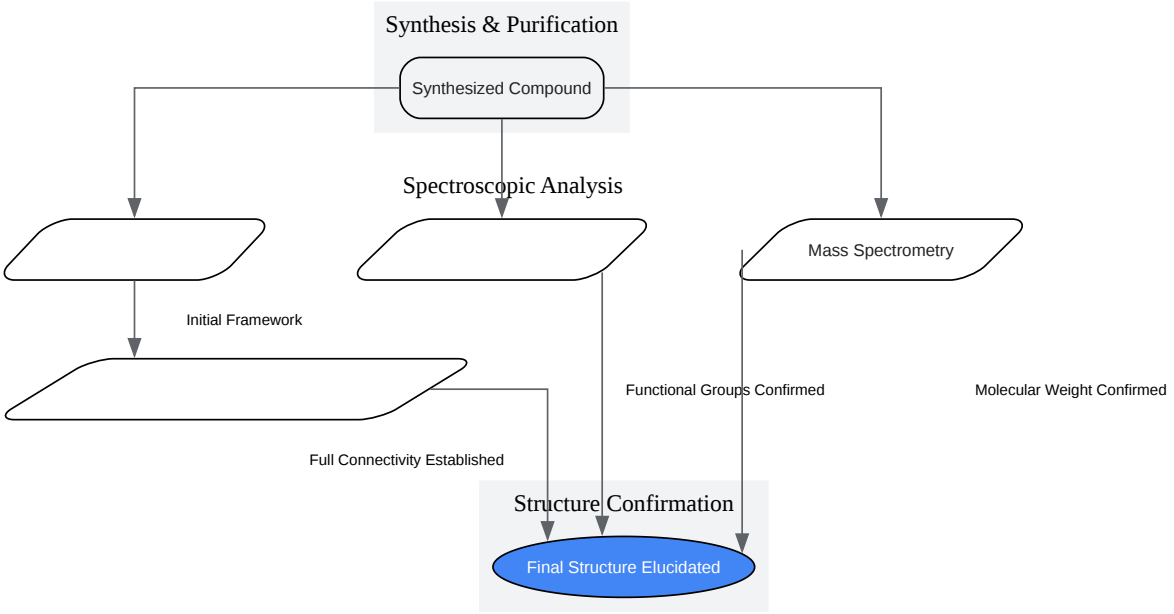

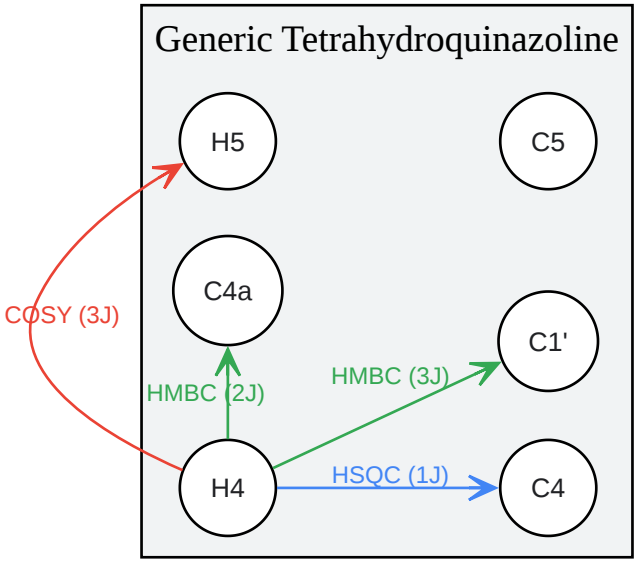

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Caption: Key 2D NMR correlations for structure elucidation.

Experimental Protocol for NMR Analysis

- Sample Preparation: Accurately weigh 5-20 mg of the purified tetrahydroquinazoline derivative for ^{1}H NMR (20-50 mg for ^{13}C NMR). [3]2. Solvent Selection: Choose a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) that completely dissolves the sample. [3]3. Dissolution: Transfer the sample to a clean vial and add ~0.6 mL of the deuterated solvent. Gently vortex or sonicate to ensure homogeneity. [3]4. Transfer: Using a Pasteur pipette, carefully transfer the solution into a clean 5 mm NMR tube to a height of 4-5 cm.

- Data Acquisition: Insert the sample into the spectrometer. Perform standard instrument procedures including locking, tuning, and shimming to optimize magnetic field homogeneity. [4]6. Experiment Execution: Acquire a standard 1D ^{1}H spectrum, followed by ^{13}C and DEPT experiments. Subsequently, run 2D experiments (COSY, HSQC, HMBC) using standard instrument parameters, adjusting acquisition times as needed based on sample concentration. [5][6]

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides two critical pieces of information: the exact molecular weight of the compound and, through fragmentation patterns, clues about its structural components.

Core Principles and Causality

In Electron Impact (EI) mass spectrometry, the sample is bombarded with high-energy electrons, which ejects an electron from the molecule to form a radical cation, known as the molecular ion ($M^{+\bullet}$). [7]The mass-to-charge ratio (m/z) of this ion provides the molecular weight. The excess energy imparted during ionization causes the molecular ion to break apart into smaller, charged fragments. The fragmentation pathways are not random; they are governed by the principles of chemical stability, favoring the formation of stable cations and neutral radicals. [4]

Deciphering Fragmentation Patterns

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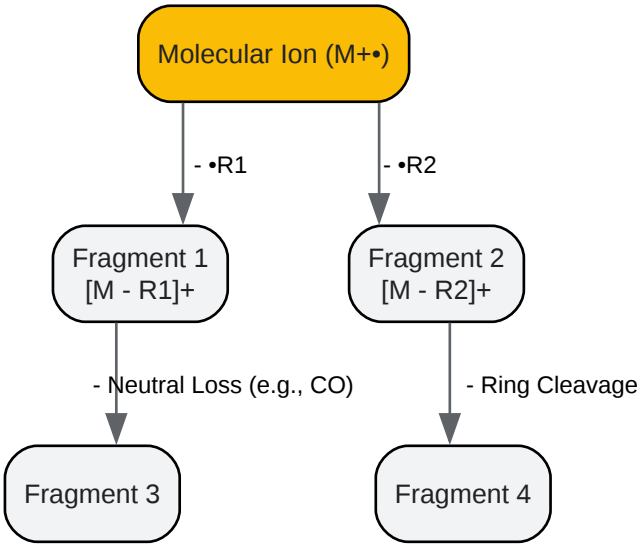
For tetrahydroquinazolines, fragmentation is often initiated by cleavages within the saturated heterocyclic ring or at the bonds connecting substituents. [8]The presence of heteroatoms and aromatic rings influences the fragmentation. For example, a retro-Diels-Alder reaction can be a characteristic pathway for related fused heterocyclic systems. [9] Substituents play a directing role in fragmentation. [10]Aryl groups can be cleaved, and functional groups can undergo characteristic losses (e.g., loss of CO, H_2O, or alkyl radicals). The analysis of these fragmentation patterns, in conjunction with NMR data, helps to confirm the identity and location of substituents.



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Caption: Representative EI-MS fragmentation cascade.

Experimental Protocol for MS Analysis

- Sample Preparation: Prepare a dilute solution of the purified compound (typically ~1 mg/mL) in a volatile solvent (e.g., methanol, acetonitrile).
- Injection: Introduce the sample into the mass spectrometer, often via direct infusion or through an LC or GC inlet.
- Ionization: Utilize an appropriate ionization method. EI is common for providing rich fragmentation data for structural analysis.
- Analysis: The mass analyzer separates the ions based on their m/z ratio.

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- Data Interpretation: Identify the molecular ion peak to confirm the molecular weight. Analyze the major fragment ions to deduce plausible fragmentation pathways that are consistent with the proposed structure.

Infrared (IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Core Principles and Causality

The frequency of vibration, and thus the position of the absorption band in the IR spectrum, is determined by the masses of the bonded atoms and the strength of the bond between them. This makes IR spectroscopy an excellent tool for confirming the presence or absence of key functional groups that define the substituted tetrahydroquinazoline class.

Table 2: Characteristic IR Absorption Bands for Substituted Tetrahydroquinazolines

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Functional Group	Vibration	Typical Wavenumber (cm^{-1})	Notes
N-H (Amine/Amide)	Stretching	3100 - 3500	Often broad due to hydrogen bonding. [11]
C-H (Aromatic)	Stretching	3000 - 3100	Indicates the presence of the fused benzene ring. [11]
C-H (Aliphatic)	Stretching	2850 - 3000	From the saturated heterocyclic ring and alkyl substituents. [11]
C=O (Ketone/Amide)	Stretching	1630 - 1750	Present if the core is a quinazolinone or has carbonyl substituents.
C=C (Aromatic)	Stretching	1450 - 1600	A set of bands characteristic of the aromatic system.
C-N	Stretching	1180 - 1360	Characteristic of the amine functionalities within the core.

Experimental Protocol for FT-IR Analysis

For Solid Samples (KBr Pellet Method):

- Grinding: Grind 1-2 mg of the solid sample with ~100 mg of dry, IR-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained. [12]2. Pressing: Transfer the powder to a pellet die and apply pressure with a hydraulic press to form a thin, transparent pellet. [12]3. Analysis: Place the pellet in the spectrometer's sample holder and acquire the spectrum.

For Solid or Liquid Samples (ATR Method):

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- Background: Ensure the Attenuated Total Reflectance (ATR) crystal is clean and acquire a background spectrum. [13]2. Sample Application: Place a small amount of the solid or a single drop of the liquid sample directly onto the ATR crystal. [13]3. Contact: Apply pressure using the anvil to ensure good contact between the sample and the crystal.

- Analysis: Acquire the sample spectrum.

UV-Vis Spectroscopy: Probing Electronic Transitions

UV-Visible spectroscopy provides information about the electronic structure of a molecule by measuring the absorption of light in the ultraviolet and visible regions.

Core Principles and Causality

The absorption of UV-Vis radiation promotes electrons from a ground electronic state to a higher energy excited state. In substituted tetrahydroquinazolines, the most common transitions are $\pi \rightarrow \pi^*$ transitions associated with the aromatic rings and $n \rightarrow \pi^*$ transitions involving the non-bonding electrons on the nitrogen and oxygen atoms. [14][15]The wavelength of maximum absorption (λmax) is related to the energy gap between these states.

Interpreting the Spectrum

The extent of conjugation in the molecule is the primary factor determining λmax. Substituents on the aromatic rings can significantly alter the absorption profile. [16]* Auxochromes: Electron-donating groups (like -OH, $-NH_2$, $-OCH_3$) with non-bonding electrons can increase λmax (a bathochromic or red shift).

- Chromophores: Extended conjugation or the addition of groups that absorb light will also cause a red shift.

- Solvent Effects: The polarity of the solvent can influence the energy levels of the electronic states, leading to shifts in λmax. [17]This solvatochromism can provide insights into the nature of the electronic transition.

Experimental Protocol for UV-Vis Analysis

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- Solvent Selection: Choose a UV-grade solvent (e.g., ethanol, methanol, acetonitrile) that dissolves the sample and is transparent in the desired wavelength range. [17]2. Solution Preparation: Prepare a stock solution of the compound with a known concentration. Perform serial dilutions to obtain a solution with an absorbance in the optimal range (0.2 - 1.0 AU).
- Blanking: Fill a quartz cuvette with the pure solvent and use it to zero the spectrophotometer (acquire a baseline).
- Measurement: Replace the blank with a cuvette containing the sample solution and record the absorption spectrum over the desired range (e.g., 200-600 nm).
- Analysis: Identify the λmax values and calculate the molar absorptivity (ε) using the Beer-Lambert law (A = εcl).

Conclusion

The structural characterization of substituted tetrahydroquinazolines is a multifaceted process that relies on the intelligent application and integration of several spectroscopic techniques. NMR spectroscopy provides the definitive structural framework, Mass Spectrometry confirms the molecular formula and offers connectivity clues, FT-IR identifies essential functional groups, and UV-Vis spectroscopy probes the electronic nature of the conjugated system. By understanding the causality behind the data generated from each technique, researchers can confidently and accurately elucidate the structures of novel compounds, a critical step in the journey of drug discovery and development.

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